

Biodegradability and environmental impact of decyl acetate

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Compound of Interest

Compound Name: *iso-Decyl-acetate*

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An In-depth Technical Guide on the Biodegradability and Environmental Impact of Decyl Acetate

Introduction

Decyl acetate (CAS No. 112-17-4), a fatty acyl ester, is the product of the formal esterification of decan-1-ol with acetic acid. It is a colorless liquid with a characteristic fruity, floral odor, making it a valuable ingredient in the flavor, fragrance, and cosmetic industries.^{[1][2][3]} Its applications also extend to pharmaceuticals, where it can serve as a solvent or organoleptic agent, and in the chemical industry as an intermediate.^{[1][4]} Given its widespread use and potential for environmental release, a thorough understanding of its biodegradability and ecotoxicological profile is essential for researchers, scientists, and drug development professionals to conduct comprehensive environmental risk assessments.

This document provides a detailed technical overview of the environmental fate of decyl acetate, focusing on its biodegradability and aquatic toxicity. It includes a summary of quantitative data, detailed experimental protocols for key studies, and visual diagrams of metabolic and experimental workflows.

Biodegradability

The biodegradability of a chemical substance is a critical indicator of its persistence in the environment. Aerobic biodegradation, mediated by microorganisms, is a primary mechanism for the removal of organic compounds from soil and water systems.

Aerobic Biodegradation Data

Studies have been conducted to assess the aerobic biodegradability of decyl acetate, primarily following the internationally recognized OECD Test Guidelines. A key study using the OECD 301F (Manometric Respirometry) test with a non-adapted activated sludge inoculum demonstrated 73% biodegradation over a 28-day period.^[5] The pass level for "ready biodegradability" in this test is 60% within a 10-day window during the 28-day test.^{[6][7]} While the reported 73% degradation is above the 60% threshold, the source study concluded that the substance is "Not readily biodegradable," which may indicate the 10-day window criterion was not met.^[5]

Experimental Protocol: OECD 301F - Manometric Respirometry Test

The OECD Guideline for Testing of Chemicals, Test No. 301F, "Ready Biodegradability: Manometric Respirometry Test," is designed to evaluate the potential for rapid and ultimate biodegradation of chemical substances in an aerobic aqueous medium.^{[6][8]}

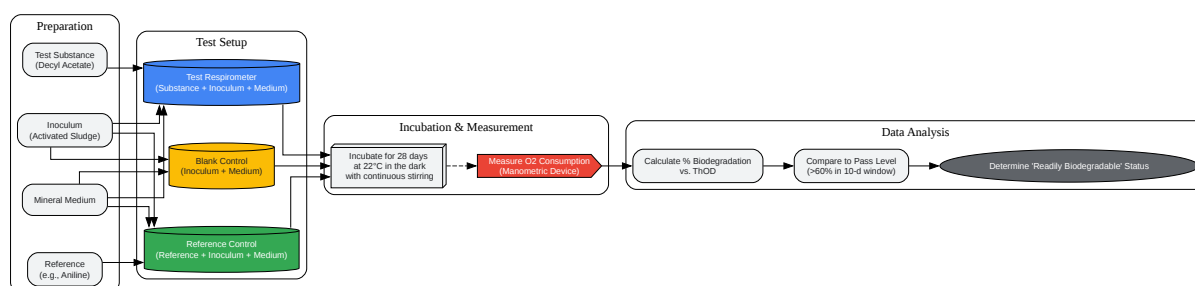
Objective: To determine the extent of biodegradation by measuring the oxygen consumed by a microbial population in the presence of the test substance as the sole nominal source of organic carbon.

Methodology:

- **Test System Preparation:** A known volume of a mineral medium is inoculated with a small amount of a microbial inoculum, typically activated sludge from a sewage treatment plant that has not been previously exposed to the test substance.^[9]
- **Test Substance Addition:** The test substance, decyl acetate, is added to the inoculated mineral medium in a sealed flask (respirometer) at a concentration that yields a theoretical oxygen demand (ThOD) of at least 50-100 mg/L.^[8] The ThOD is calculated based on the elemental formula of decyl acetate ($C_{12}H_{24}O_2$).
- **Control and Reference:**
 - **Blank Control:** A flask containing only the inoculum and mineral medium is run in parallel to measure the basal respiration of the microorganisms.

- Reference Control: A flask containing a readily biodegradable reference substance (e.g., aniline or sodium benzoate) is used to verify the viability and activity of the inoculum.[9]
- Incubation: The sealed flasks are incubated at a constant temperature (typically $22 \pm 1^\circ\text{C}$) in the dark for up to 28 days.[9] The contents are continuously stirred to ensure the availability of the substance to the microorganisms and to facilitate gas exchange.
- Measurement: The consumption of oxygen is measured over the 28-day period using a manometric device. This can be achieved by measuring the pressure change within the constant volume respirometer or by measuring the volume of oxygen required to maintain a constant pressure.[8] Carbon dioxide produced during respiration is absorbed by a potassium hydroxide solution.
- Data Analysis: The amount of oxygen consumed by the microbial population in the test flask, corrected for the oxygen uptake in the blank control, is expressed as a percentage of the ThOD. The percentage biodegradation is calculated as follows: $\% \text{ Biodegradation} = (\text{O}_2 \text{ consumed by test substance (mg)} / \text{ThOD of test substance (mg)}) \times 100$

Diagram: Experimental Workflow for OECD 301F



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Caption: Experimental workflow for the OECD 301F biodegradability test.

Environmental Impact and Ecotoxicity

While biodegradability data informs on the persistence of a substance, ecotoxicity data is crucial for understanding its potential to cause harm to aquatic organisms. Decyl acetate is classified under the Globally Harmonized System (GHS) as hazardous to the aquatic environment, both short-term (Acute 1) and long-term (Chronic 1).[10] The hazard statement H410, "Very toxic to aquatic life with long lasting effects," is assigned to this substance.[5][10]

Quantitative Ecotoxicity Data

The following table summarizes the key ecotoxicity endpoints for decyl acetate based on standardized tests.

Test Organism	Endpoint	Value (mg/L)	Exposure Time	Test Guideline	Reference
Daphnia magna (Water Flea)	EC ₅₀	0.298	48 hours	OECD 202	[5]
Pseudokirchneriella subcapitata (Green Algae)	ErC ₅₀	0.69	72 hours	OECD 201	[5]
Fish	LC ₅₀	No data available	-	-	[5] [10]

- EC₅₀ (Median Effective Concentration): The concentration of the substance that causes a defined effect (e.g., immobilization) in 50% of the test population.
- ErC₅₀ (Median Effective Concentration based on growth rate): The concentration that causes a 50% reduction in the growth rate of the algae population.
- LC₅₀ (Median Lethal Concentration): The concentration that is lethal to 50% of the test fish population.

The low EC₅₀ and ErC₅₀ values confirm the high toxicity of decyl acetate to aquatic invertebrates and algae.

Mammalian Toxicity

In contrast to its high aquatic toxicity, decyl acetate exhibits low acute toxicity in mammals.

Test Organism	Route	Endpoint	Value (mg/kg)	Reference
Rat	Oral	LD ₅₀	> 5,000	[5]
Rabbit	Dermal	LD ₅₀	> 5,000	[5] [11]

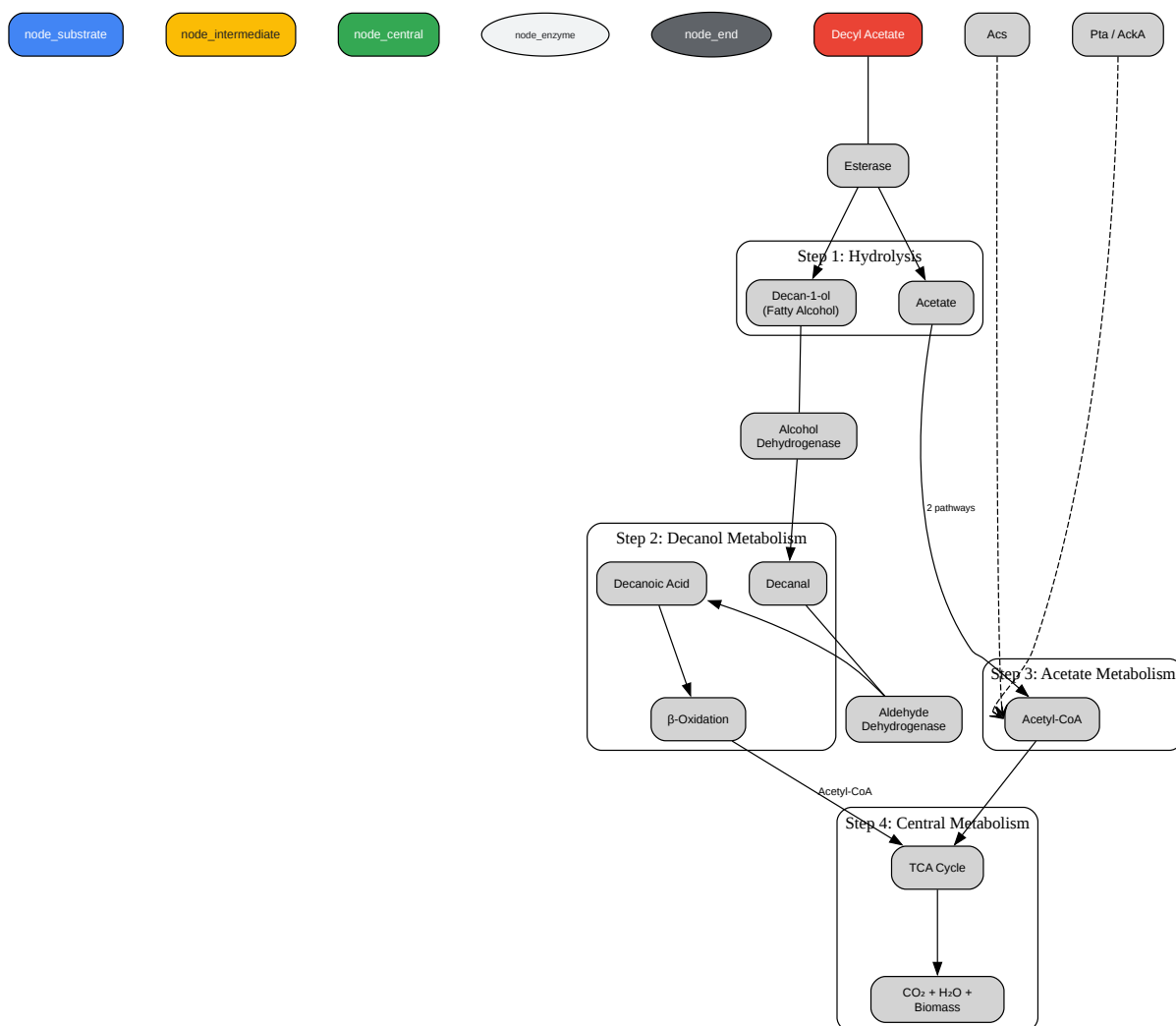
- LD₅₀ (Median Lethal Dose): The dose of the substance that is lethal to 50% of the test animal population.

Metabolic Pathway of Biodegradation

The biodegradation of decyl acetate by microorganisms is expected to proceed via a common pathway for esters. The process begins with hydrolysis, followed by the separate metabolism of the resulting alcohol and carboxylic acid components.

- Step 1: Hydrolysis: The ester bond in decyl acetate is cleaved by hydrolase enzymes (e.g., esterases), yielding decan-1-ol (a fatty alcohol) and acetate. This initial step is crucial and can be influenced by environmental factors such as pH.[\[12\]](#)
- Step 2: Metabolism of Decan-1-ol: The resulting decan-1-ol is a primary fatty alcohol. Microorganisms typically oxidize fatty alcohols first to the corresponding aldehyde (decanal) and then to the fatty acid (decanoic acid). Decanoic acid can then enter the β -oxidation cycle, where it is sequentially broken down to produce multiple molecules of acetyl-CoA.
- Step 3: Metabolism of Acetate: The acetate produced from hydrolysis is activated to acetyl-CoA. This can occur via two primary routes in bacteria:
 - High-affinity pathway: Acetyl-CoA synthetase (Acs) directly converts acetate to acetyl-CoA in an ATP-dependent reaction.[\[13\]](#)[\[14\]](#)
 - Low-affinity pathway: A two-step process involving acetate kinase (AckA) and phosphotransacetylase (Pta) converts acetate to acetyl-phosphate and then to acetyl-CoA.[\[14\]](#)[\[15\]](#)
- Step 4: Central Metabolism: The acetyl-CoA generated from both the decanol and acetate pathways enters the tricarboxylic acid (TCA) cycle for energy production and biosynthesis, ultimately leading to the formation of carbon dioxide, water, and new cell biomass.

Diagram: Metabolic Pathway of Decyl Acetate



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Caption: Proposed metabolic pathway for the biodegradation of decyl acetate.

Conclusion

Decyl acetate demonstrates a moderate level of aerobic biodegradation, achieving 73% degradation in 28 days under OECD 301F test conditions.[5] While this suggests it is unlikely to be highly persistent, it may not meet the strict criteria for "ready biodegradability." The primary environmental concern associated with decyl acetate is its high acute toxicity to aquatic organisms, particularly invertebrates and algae, as evidenced by its GHS classification and low EC₅₀/ErC₅₀ values.[5][10] In contrast, its acute mammalian toxicity is low. The predicted metabolic pathway involves initial hydrolysis to decanol and acetate, which are then channeled into common microbial metabolic cycles like β -oxidation and the TCA cycle. This comprehensive profile is critical for performing accurate environmental risk assessments and ensuring the safe use of decyl acetate in various commercial applications.

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